

Long-term storage and handling of BSJ-01-175

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Compound of Interest

Compound Name: BSJ-01-175

Cat. No.: B10824020

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Technical Support Center: BSJ-01-175

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the long-term storage, handling, and experimental use of **BSJ-01-175**.

Frequently Asked Questions (FAQs)

1. What is **BSJ-01-175**?

BSJ-01-175 is a potent, selective, and covalent inhibitor of Cyclin-Dependent Kinase 12 (CDK12) and Cyclin-Dependent Kinase 13 (CDK13).^{[1][2][3][4]} It functions by covalently binding to a specific cysteine residue (Cys1039) in the kinase domain of CDK12.^{[2][5]} This inhibition leads to a decrease in the phosphorylation of RNA polymerase II, which in turn downregulates the transcription of genes involved in the DNA damage response (DDR), such as BRCA1 and BRCA2.^{[1][2][6]}

2. How should I store **BSJ-01-175** powder?

For long-term storage, the lyophilized powder should be stored at -20°C for up to three years or at 4°C for up to two years.

3. How do I prepare and store stock solutions of **BSJ-01-175**?

BSJ-01-175 is soluble in DMSO.^[1] For stock solutions, it is recommended to dissolve the compound in newly opened, anhydrous DMSO to a concentration of up to 100 mg/mL.^[1] Stock

solutions should be aliquoted to avoid repeated freeze-thaw cycles.

Storage of Stock Solutions:

- Store at -80°C for up to 6 months.[\[7\]](#)[\[8\]](#)
- Store at -20°C for up to 1 month.[\[1\]](#)

4. Can I store working solutions?

It is recommended to prepare working solutions from the stock solution on the same day of use.[\[8\]](#) If necessary, working solutions in aqueous buffers should be used immediately and not stored for extended periods.

5. Is **BSJ-01-175** stable at room temperature?

The solid compound is stable for several weeks at ambient temperature, which is sufficient for shipping purposes.[\[1\]](#) However, for long-term storage, the recommended temperature conditions should be followed.

Data Presentation

Table 1: Storage Conditions Summary

Form	Storage Temperature	Duration	Reference
Powder	-20°C	Up to 3 years	[1]
4°C	Up to 2 years	[1]	
Stock Solution (in DMSO)	-80°C	Up to 6 months	[7] [8]
-20°C	Up to 1 month	[1]	

Experimental Protocols

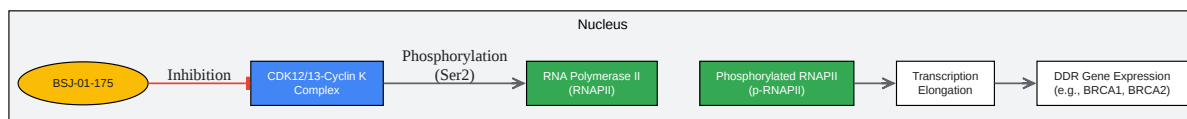
1. In Vitro Cell Proliferation Assay

- Cell Line: TC71 Ewing sarcoma cells.[1]
- Methodology:
 - Seed TC71 cells in a 96-well plate at an appropriate density.
 - Allow cells to adhere overnight.
 - Treat cells with a serial dilution of **BSJ-01-175** (e.g., 0-10 μ M).[1]
 - Incubate for 72 hours.[1]
 - Assess cell viability using a standard method such as MTT or CellTiter-Glo®.
- Expected Outcome: **BSJ-01-175** is expected to decrease the viability of TC71 cells.[1]

2. In Vivo Tumor Growth Inhibition Study

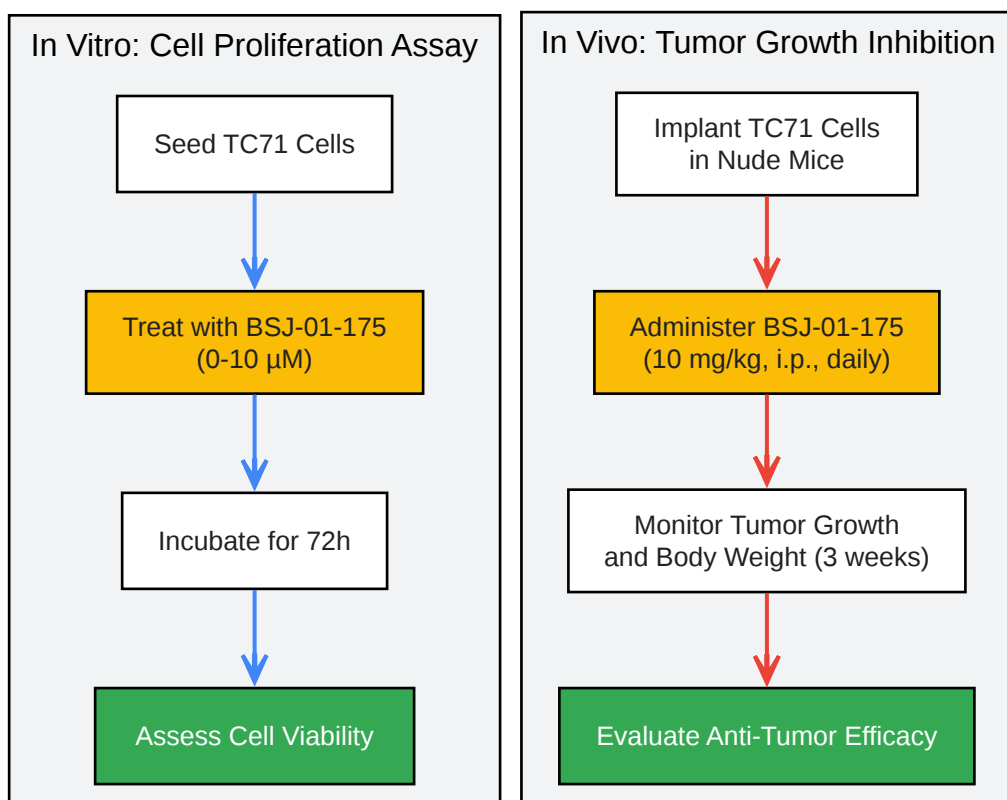
- Animal Model: Female nude mice (BALB/c, 7-8 weeks) with subcutaneously implanted TC71 Ewing sarcoma cells.[2]
- Methodology:
 - Once tumors are palpable, randomize mice into treatment and vehicle control groups.
 - Administer **BSJ-01-175** at a dose of 10 mg/kg via intraperitoneal (i.p.) injection daily for 3 weeks.[1][2]
 - The vehicle control group should receive an equivalent volume of the vehicle solution.
 - Monitor tumor volume and body weight throughout the study.
- Expected Outcome: **BSJ-01-175** treatment is expected to significantly suppress tumor growth.[1][2]

Mandatory Visualizations



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Caption: Mechanism of action of **BSJ-01-175** in inhibiting the CDK12/13 signaling pathway.



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Caption: Workflow for in vitro and in vivo evaluation of **BSJ-01-175**.

Troubleshooting Guide

Issue	Possible Cause	Recommendation
Inconsistent results between experiments	1. Improper storage of BSJ-01-175. 2. Repeated freeze-thaw cycles of stock solution. 3. Variation in cell passage number.	1. Ensure the compound and its solutions are stored at the recommended temperatures. 2. Aliquot stock solutions to avoid multiple freeze-thaw cycles. 3. Use cells within a consistent and low passage number range for experiments.
Low or no activity of the compound	1. Degradation of the compound due to improper storage. 2. Use of old or non-anhydrous DMSO for stock solution preparation. 3. The target (CDK12/13) is not a key driver in the experimental model.	1. Verify storage conditions and use a fresh vial of the compound if necessary. 2. Prepare fresh stock solutions using high-quality, anhydrous DMSO. 3. Confirm the expression and functional importance of CDK12/13 in your cell line or model system.
Precipitation of the compound in cell culture media	1. Poor solubility in aqueous solutions. 2. The final concentration of DMSO is too low to maintain solubility.	1. Ensure the final concentration of DMSO in the cell culture media is kept low (typically $\leq 0.5\%$) but sufficient to maintain solubility. 2. Vortex the diluted solution well before adding it to the cell culture.
Off-target effects observed	1. BSJ-01-175 is a covalent inhibitor and may have off-target reactivity at high concentrations.	1. Perform a dose-response curve to determine the optimal concentration with minimal off-target effects. 2. Include appropriate controls, such as a structurally related but inactive compound, if available.

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